

Essential Safety and Logistical Information for Handling 3-Hydroxybenzophenone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **3-Hydroxybenzophenone**

Cat. No.: **B044150**

[Get Quote](#)

For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides immediate, essential safety protocols and logistical plans for the use of **3-Hydroxybenzophenone**, ensuring the well-being of laboratory personnel and the integrity of research.

Hazard Identification and GHS Classification:

3-Hydroxybenzophenone is classified as a hazardous substance. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it poses the following risks:

- Skin Irritation (Category 2): Causes skin irritation.[1][2][3]
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[1][2][3]
- Specific Target Organ Toxicity — Single Exposure (Category 3): May cause respiratory irritation.[1][2][3]

Signal Word: Warning[1]

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following personal protective equipment is mandatory when handling **3-Hydroxybenzophenone**.

Protection Type	Recommended Equipment	Purpose
Hand Protection	Chemical-resistant gloves (e.g., Nitrile or Butyl rubber)	To prevent skin contact. [4] Gloves should be inspected before use and disposed of properly after handling the chemical.
Eye Protection	Tightly fitting safety goggles with side-shields or chemical safety goggles conforming to EN 166 (EU) or NIOSH (US) standards. [1]	To protect eyes from splashes, dust, or vapors. [4]
Body Protection	Laboratory coat	To protect skin and clothing from contamination. [4]
Respiratory Protection	NIOSH-approved respirator (e.g., N95 dust mask)	Required when handling in poorly ventilated areas or when dust may be generated.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is crucial for minimizing risks associated with **3-Hydroxybenzophenone**.

1. Preparation:

- Ensure work is conducted in a well-ventilated area, preferably a chemical fume hood.[\[1\]](#)
- Verify that an emergency eyewash station and safety shower are accessible and in good working order.[\[2\]](#)
- Assemble all necessary equipment and reagents before starting.

2. Handling:

- Wear the appropriate PPE as detailed in the table above.

- Avoid the formation of dust and aerosols.[[1](#)]
- Use a spatula or other appropriate tools for transferring the chemical.
- Avoid contact with skin and eyes.[[1](#)]
- Wash hands thoroughly after handling.[[2](#)]

3. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[[1](#)][[2](#)]
- Store locked up.[[1](#)][[2](#)]
- Keep away from incompatible materials such as strong oxidizing agents.[[2](#)]

Emergency Procedures

First-Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[[1](#)][[2](#)]
- In Case of Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing. If skin irritation occurs, get medical advice.[[1](#)][[2](#)]
- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing and get medical attention.[[1](#)][[2](#)]
- If Swallowed: Clean mouth with water. Do NOT induce vomiting. Get medical attention.[[2](#)]

Spill Response:

- Ensure adequate ventilation and wear appropriate PPE.
- Avoid dust formation.
- Sweep up the spilled material and place it into a suitable, closed container for disposal.[[2](#)]

- Do not let the chemical enter drains.[\[1\]](#)

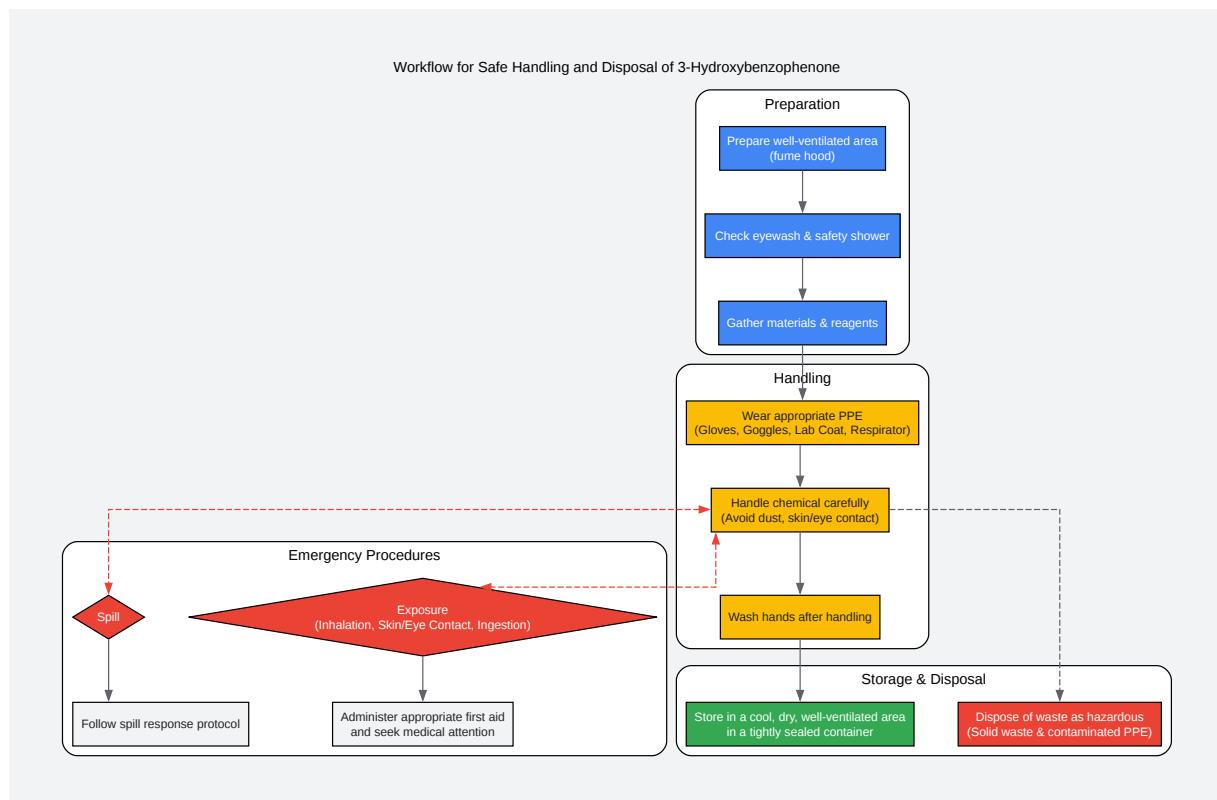
Disposal Plan

All waste containing **3-Hydroxybenzophenone** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.[\[4\]](#)

- Solid Waste: Collect in a designated, labeled, and sealed hazardous waste container.
- Contaminated PPE: Dispose of in a designated hazardous waste container.

The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[1\]](#)

Below is a workflow diagram illustrating the safe handling and disposal process for **3-Hydroxybenzophenone**.

[Click to download full resolution via product page](#)

Caption: Safe handling and disposal workflow for **3-Hydroxybenzophenone**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemicalbook.com [chemicalbook.com]
- 2. fishersci.com [fishersci.com]
- 3. 3-Hydroxybenzophenone | C13H10O2 | CID 83050 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 3-Hydroxybenzophenone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b044150#personal-protective-equipment-for-handling-3-hydroxybenzophenone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com